

Detecting Strontium-90 in the Environment: A Guide for Researchers

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Compound of Interest

Compound Name: Strontium

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Application Notes & Protocols for the determination of **Strontium-90** (^{90}Sr), a radioactive isotope of significant concern due to its long half-life and propensity for bioaccumulation, in various environmental matrices. This document provides detailed methodologies for researchers, scientists, and drug development professionals, outlining established protocols for sample preparation, chemical separation, and radiometric detection.

Strontium-90 is a beta-emitting radionuclide produced during nuclear fission.[1][2] Its chemical similarity to calcium allows for its ready uptake into biological systems, where it can accumulate in bones and teeth, posing a long-term health risk.[3] Therefore, sensitive and reliable methods for its detection in environmental samples such as water, soil, food, and biological tissues are crucial for environmental monitoring and public health protection.

Core Principles of Strontium-90 Detection

The determination of ^{90}Sr in environmental samples typically involves a multi-step process:

- **Sample Preparation:** This initial stage aims to bring the sample into a form suitable for chemical analysis. This often involves ashing for solid samples to remove organic matter and pre-concentration for liquid samples.[1][2][4]
- **Chemical Separation:** The primary goal of this step is to isolate **strontium** from the bulk matrix and from other interfering radionuclides. Common techniques include precipitation, ion exchange chromatography, and extraction chromatography.[5][6][7]

- **Detection and Measurement:** Once separated, the radioactivity of ^{90}Sr is measured. Since ^{90}Sr is a pure beta emitter, its detection can be challenging.[8] Therefore, measurement is often performed via its high-energy beta-emitting daughter, yttrium-90 (^{90}Y), after a period of in-growth to reach secular equilibrium.[9][10] Common detection techniques include liquid scintillation counting, Cherenkov counting, and gas-flow proportional counting.[1][11][12] Inductively coupled plasma mass spectrometry (ICP-MS) offers a non-radiometric alternative for rapid detection.[1][13]

Quantitative Data Summary

The following tables summarize key quantitative parameters for various ^{90}Sr detection methods, providing a comparative overview of their performance characteristics.

Method	Sample Matrix	Detection Limit	Chemical Recovery (%)	Analysis Time	Reference
Cherenkov Counting	Food	~0.09 Bq/kg	Not specified	Not specified	[11]
Liquid Scintillation Counting (LSC)	Marine Biological Samples	0.10 Bq/kg (ash weight)	Not specified	5 hours for 8 samples	[3]
Triple Quadrupole ICP-MS	Environmental Samples (1 g)	0.6 Bq/kg	Not specified	High throughput	[13]
ICP-MS/MS	Soil	0.1 pg/g	>80%	10 samples in 24h	[1]
Online SPE-ICP-DRC-MS	Fresh Foods	2.2 Bq/kg	93.7 ± 7.1%	~22 minutes	[14]
EPA Method (Rapid Radiochemical)	Water (500 mL)	Not specified	>100% may indicate native Sr	~1.25 hours count time	[15]
EPA Method 905.0	Drinking Water	2 pCi/L (for ⁹⁰ Sr)	Not specified	Not specified	[10]
TDCR Cherenkov Counting	Water	Not specified	>97% (for ⁹⁰ Sr by LSC)	Rapid	[12]

Table 1: Comparison of **Strontium-90** Detection Methods. This table highlights the detection limits, typical chemical recoveries, and analysis times for various established protocols across different environmental matrices.

Experimental Protocols

This section provides detailed, step-by-step methodologies for key experiments in the detection of **Strontium-90**.

Protocol 1: Determination of ^{90}Sr in Water by EPA Method 905.0 (Modified)

This protocol outlines the precipitation method for the determination of ^{90}Sr in drinking water. [\[10\]](#)[\[16\]](#)

1. Sample Preparation and Initial Precipitation: a. To a 1-liter water sample, add a known amount of stable **strontium** carrier solution. b. Add sodium carbonate to precipitate **strontium** carbonate, along with calcium. c. Centrifuge and discard the supernatant.
2. Nitrate Precipitation for Interference Removal: a. Dissolve the carbonate precipitate in nitric acid. b. Add fuming nitric acid to selectively precipitate **strontium** nitrate, leaving calcium in solution. c. Repeat the precipitation to ensure complete removal of calcium.
3. Removal of Barium and Radium: a. Dissolve the **strontium** nitrate precipitate in water. b. Add a barium carrier and sodium chromate solution to precipitate barium chromate, removing barium and radium isotopes. c. Centrifuge and collect the supernatant containing **strontium**.
4. Yttrium-90 Ingrowth and Separation: a. Precipitate **strontium** from the supernatant as **strontium** carbonate. b. Allow the precipitate to stand for at least two weeks to allow for the ingrowth of ^{90}Y to near secular equilibrium. c. Dissolve the precipitate and add a yttrium carrier. d. Precipitate yttrium hydroxide by adding ammonia, separating it from the **strontium** in solution.
5. Yttrium-90 Precipitation and Counting: a. Dissolve the yttrium hydroxide precipitate. b. Precipitate yttrium oxalate by adding oxalic acid. c. Filter, dry, and weigh the precipitate to determine the chemical yield of yttrium. d. Mount the precipitate on a planchet and measure the beta activity using a low-background gas-flow proportional counter.
6. Calculation: a. Calculate the ^{90}Y activity from the measured count rate, counting efficiency, and chemical yield. b. The ^{90}Sr activity is equal to the calculated ^{90}Y activity at secular equilibrium.

Protocol 2: Rapid Determination of ^{90}Sr in Water using Extraction Chromatography

This protocol describes a more rapid method for the analysis of total radio**strontium** in aqueous samples, suitable for emergency response scenarios.[\[15\]](#)

1. Sample Preparation: a. Acidify a 500 mL water sample with nitric acid. b. Add a stable **strontium** carrier solution.
2. Column Chromatography: a. Prepare a column with a **strontium**-selective extraction resin (e.g., Sr Resin). b. Load the prepared sample onto the column. The resin selectively retains **strontium**. c. Wash the column with nitric acid to remove most interfering radionuclides. d. Elute any remaining interfering tetravalent radionuclides (e.g., plutonium) with an oxalic acid/nitric acid rinse.
3. Elution and Measurement: a. Elute the purified **strontium** from the column using dilute nitric acid. b. Evaporate the eluate to dryness in a tared stainless steel planchet. c. Weigh the planchet to determine the chemical yield of **strontium**. d. Measure the beta activity of the residue using a gas-flow proportional counter.

Protocol 3: Determination of ^{90}Sr in Soil and Biological Samples by ICP-MS

This protocol outlines a modern approach for the rapid and sensitive determination of ^{90}Sr using inductively coupled plasma-mass spectrometry.[\[1\]](#)[\[13\]](#)

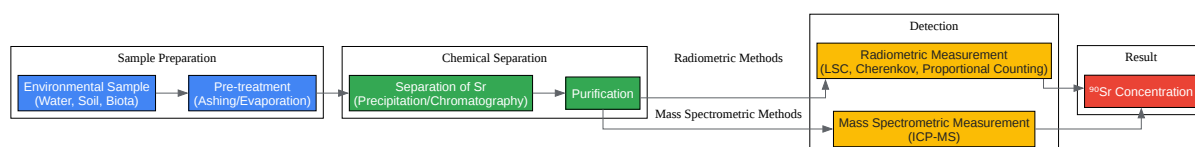
1. Sample Digestion: a. For soil or dried biological samples, perform ashing in a muffle furnace to remove organic matter. b. Digest the ashed sample using a mixture of strong acids (e.g., nitric acid, hydrochloric acid), potentially with microwave assistance to accelerate the process.
[\[1\]](#)
2. Chemical Separation: a. After digestion, perform a chemical separation to remove isobaric interferences, primarily stable ^{90}Zr . b. This can be achieved using extraction chromatography with a **strontium**-selective resin, similar to the method described in Protocol 2.

3. ICP-MS Analysis: a. Introduce the purified sample solution into the ICP-MS system. b. Utilize a reaction or collision cell within the ICP-MS to further reduce any remaining isobaric interferences. For example, oxygen can be introduced as a reaction gas to react with ^{90}Zr .^[1] c. Measure the ion count for ^{90}Sr .

4. Quantification: a. Use a calibration curve prepared from certified ^{90}Sr standard solutions to quantify the concentration in the sample.

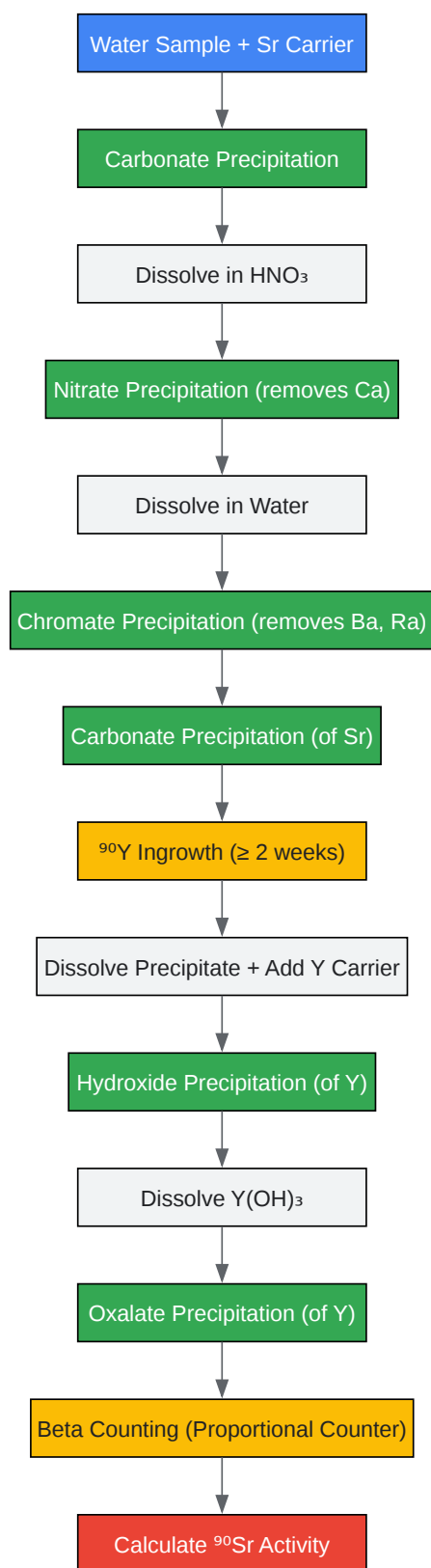
Visualizing the Workflow

The following diagrams, generated using the DOT language, illustrate the logical flow of the experimental protocols described above.



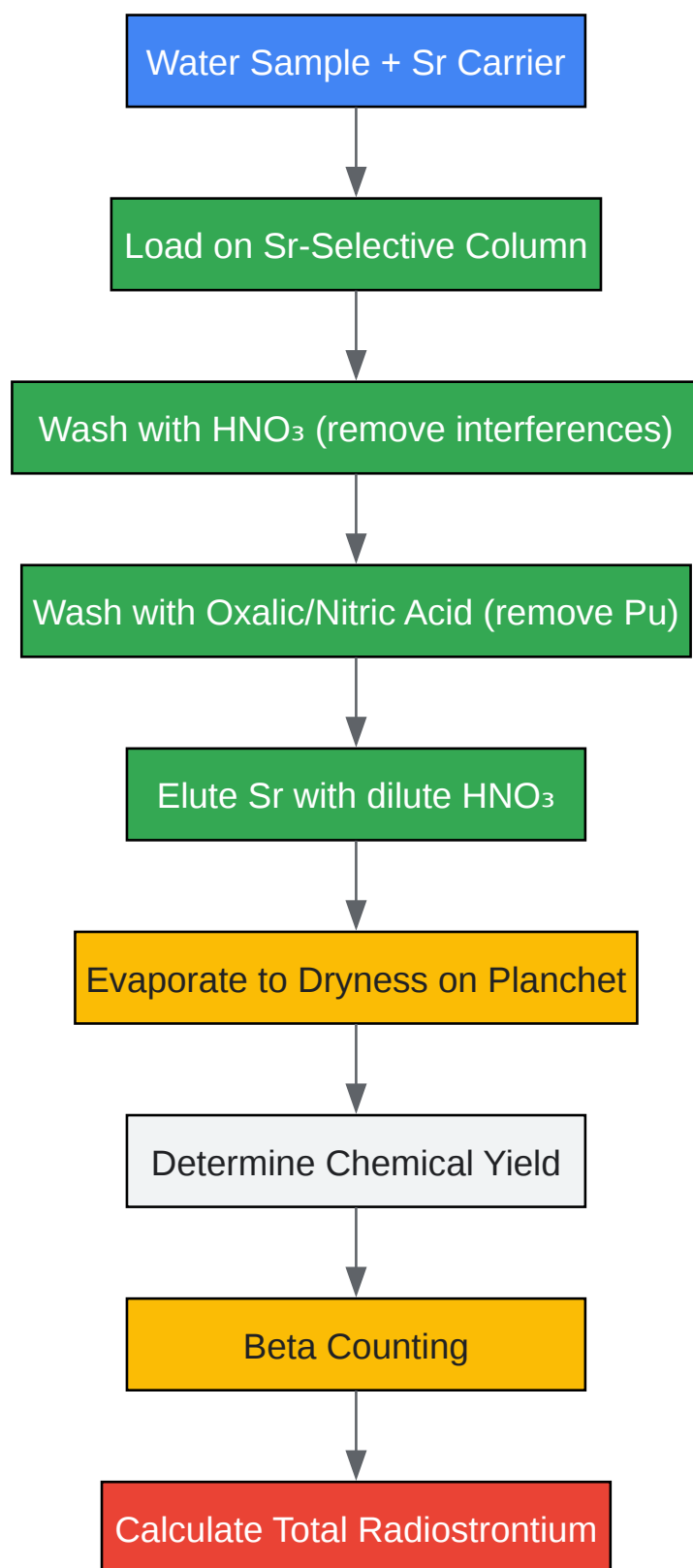
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Figure 1: General workflow for **Strontium-90** detection in environmental samples.



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Figure 2: Workflow for EPA Method 905.0 for ^{90}Sr in water.



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Figure 3: Workflow for rapid radiochemical determination of **Strontium**.

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